

Safe Disposal of D-Panose: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: D-Panose

Cat. No.: B1197878

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of laboratory chemicals is paramount. This guide provides essential safety and logistical information for the proper disposal of **D-Panose**, a trisaccharide used in various research applications. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Chemical and Physical Properties of D-Panose

A comprehensive understanding of a substance's properties is the first step toward safe handling and disposal. The following table summarizes the key quantitative data for **D-Panose**.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₃₂ O ₁₆	[1] [2] [3] [4]
Molecular Weight	504.44 g/mol	[5]
Melting Point	223 °C	
Boiling Point	960.0 ± 65.0 °C (Predicted)	
Density	1.75 ± 0.1 g/cm ³ (Predicted)	
Water Solubility	125 mg/mL	
Storage Temperature	4°C, protect from light or under -20°C in an inert atmosphere.	

Hazard Identification and Safety Precautions

D-Panose is classified with the GHS07 pictogram, indicating it may cause skin and eye irritation, and may be harmful if swallowed or inhaled.

Hazard Statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).

Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301+P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).

Before handling **D-Panose**, always wear appropriate Personal Protective Equipment (PPE), including a lab coat, chemical-resistant gloves, and safety glasses or goggles. Work in a well-ventilated area to avoid the formation and inhalation of dust.

Spill and Accidental Release Measures

In the event of a spill, the following procedures should be followed:

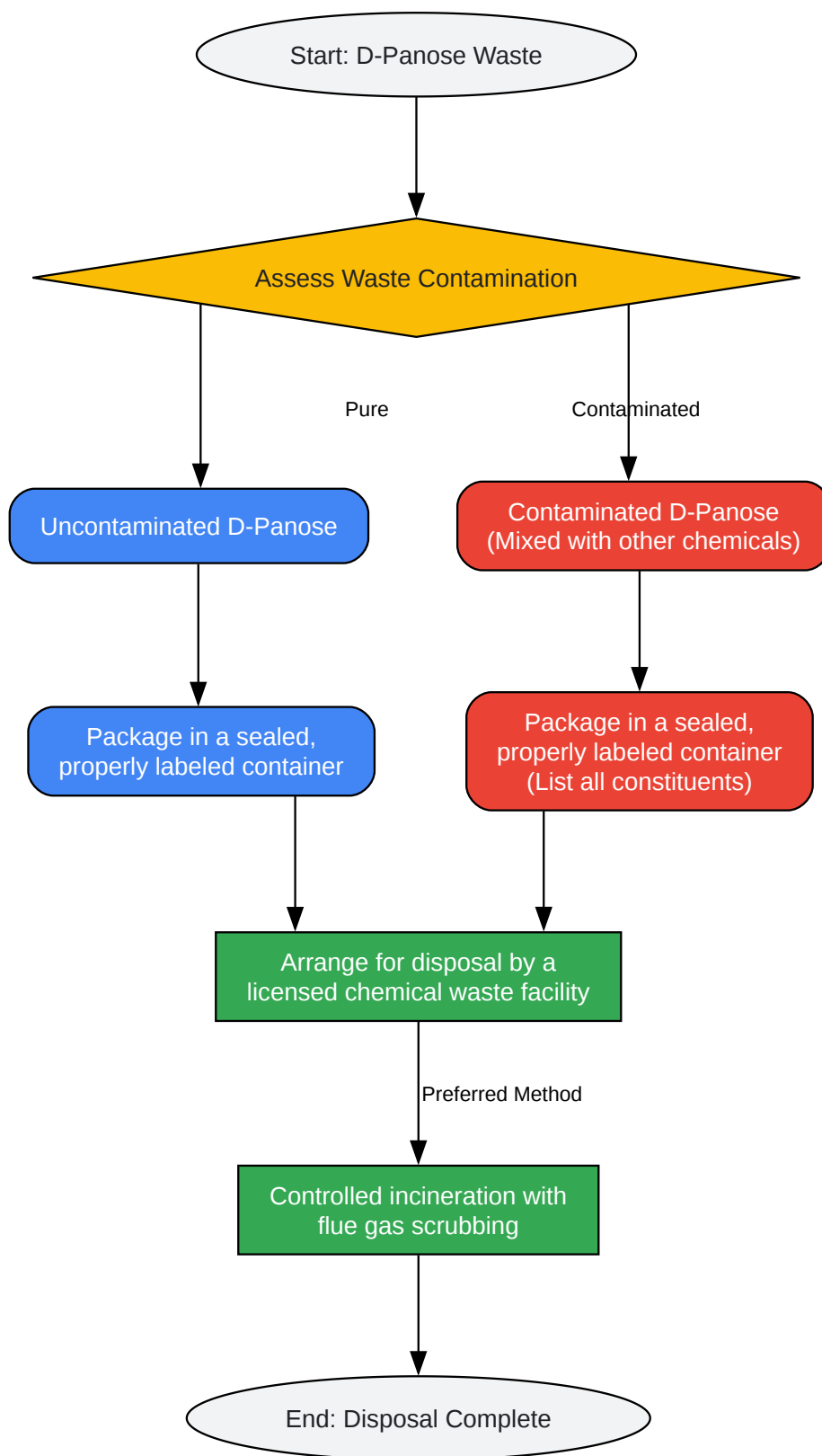
- **Evacuate and Ventilate:** Evacuate personnel from the immediate spill area and ensure adequate ventilation.
- **Control Ignition Sources:** Remove all sources of ignition.
- **Containment:** Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.
- **Cleanup:** Collect the spilled material using spark-proof tools and place it in a suitable, closed container for disposal. Avoid generating dust.

Proper Disposal Procedures

The primary methods for the disposal of **D-Panose** are through a licensed chemical destruction facility or by controlled incineration. Under no circumstances should **D-Panose** be discharged

into sewer systems or contaminate water, foodstuffs, or feed.

The following workflow outlines the decision-making process for the proper disposal of **D-Panose** waste.



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